

DIANA Technology: An In-depth Technical Guide to Ultrasensitive Protein Detection

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the DNA-linked Inhibitor Antibody Assay (**DIANA**), a cutting-edge technology for the highly sensitive and selective detection of proteins, particularly enzymes. **DIANA** seamlessly integrates the principles of immunoassays with the signal amplification power of quantitative polymerase chain reaction (qPCR), offering significant advantages over traditional methods like ELISA. This guide will delve into the core principles of **DIANA**, its performance characteristics, detailed experimental protocols, and its application in both diagnostics and drug discovery.

Core Principles of DIANA Technology

DIANA is a multiwell-plate-based sandwich assay that enables the detection and quantification of target proteins with exceptional sensitivity and a broad dynamic range.^{[1][2]} The technology is particularly well-suited for enzymes and other functional proteins where a small-molecule ligand can be utilized. The assay relies on a dual-recognition approach, capturing the target protein with a specific antibody and then probing it with a specially designed DNA-linked small-molecule inhibitor.^{[3][4]}

The key components of the **DIANA** assay are:

- **Capture Antibody:** An antibody immobilized on a solid surface (e.g., a multiwell plate) that specifically binds to the target protein, isolating it from complex biological samples like blood serum, urine, or cell lysates.^{[1][3]}

- **Target Protein:** The protein of interest, often an enzyme that is a biomarker for a specific disease or a target for drug development.[1][5]
- **DIANA Probe:** A unique, synthetic detection probe consisting of a small-molecule ligand or inhibitor that binds to the active site of the target protein, conjugated to a reporter DNA oligonucleotide.[2][6]
- **qPCR Detection:** The quantification of the target protein is achieved by amplifying and measuring the amount of the reporter DNA from the **DIANA** probe using quantitative PCR.[5][6]

The synergy between the specific antibody capture and the active-site-directed probe, combined with the exponential signal amplification of qPCR, gives **DIANA** its remarkable sensitivity and selectivity.[2][7]

Performance Characteristics

DIANA technology offers superior performance compared to conventional immunoassays. The quantitative data below highlights its key advantages.

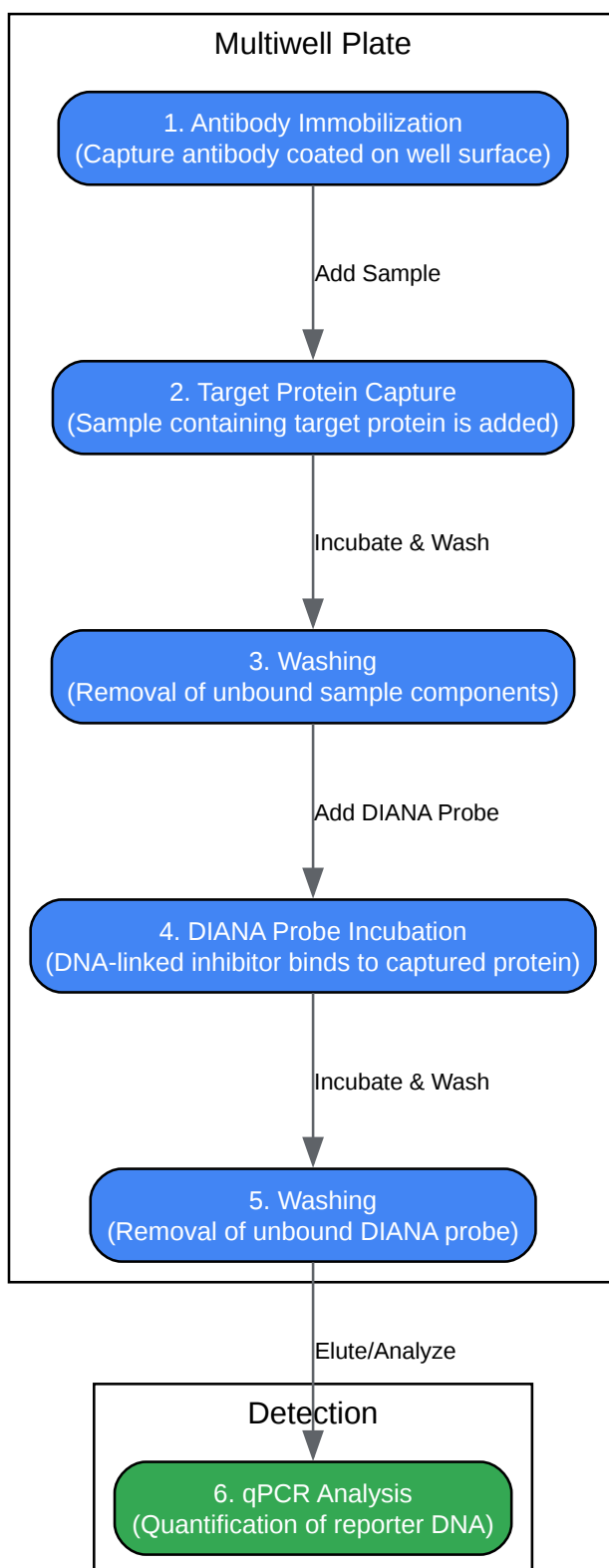
Performance Metric	DIANA Technology	Standard ELISA
Sensitivity	Zeptomolar (10^{-21} M) range[1]	Picomolar (10^{-12} M) to Nanomolar (10^{-9} M) range
Dynamic Range	Up to a 6-log linear range[1][4]	Typically 2-3 logs
Selectivity	High, due to dual recognition (antibody and active site ligand)[1]	Dependent on antibody specificity
Sample Type	Blood serum, urine, cell lysates[1]	Similar
Automation	Fully automatable in 96- and 384-well plate formats[5]	Widely automated

Experimental Workflow and Protocols

The **DIANA** assay follows a straightforward protocol that can be implemented using standard laboratory equipment.^[5] Below are the detailed methodologies for protein quantification and inhibitor screening applications.

Protein Quantification Workflow

The following diagram illustrates the sequential steps of the **DIANA** protocol for detecting and quantifying a target protein.



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DIANA workflow for protein quantification.

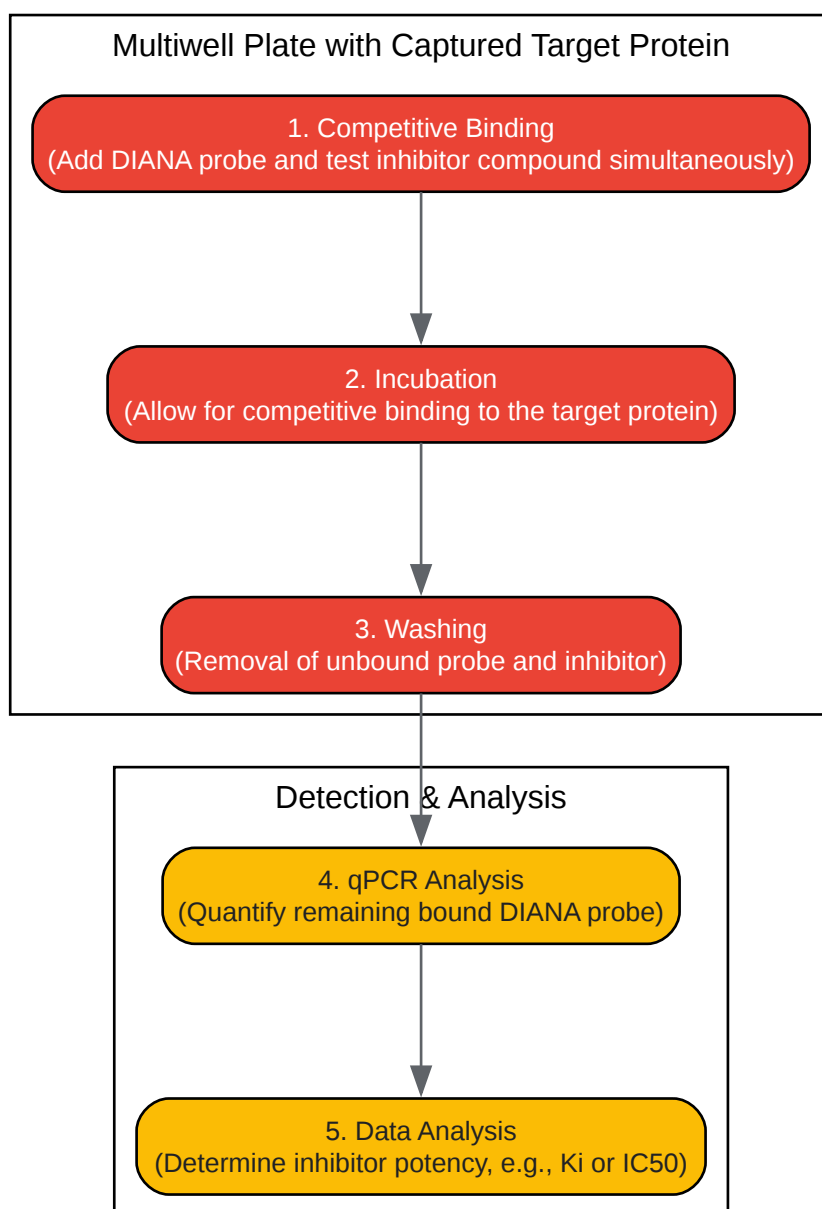
Detailed Protocol for Protein Quantification:

- Antibody Immobilization:
 - Coat the wells of a 96- or 384-well plate with a capture antibody specific to the target protein.
 - Incubate to allow for antibody adsorption to the well surface.
 - Wash the wells to remove any unbound antibody.
 - Block the remaining surface of the wells to prevent non-specific binding.
- Target Protein Capture:
 - Prepare serial dilutions of the biological sample (e.g., serum, cell lysate) or protein standards.
 - Add the samples or standards to the antibody-coated wells.
 - Incubate to allow the capture antibody to bind to the target protein.
- Washing:
 - Wash the wells multiple times with a suitable wash buffer to remove unbound proteins and other sample components.
- **DIANA** Probe Incubation:
 - Add the **DIANA** probe (DNA-linked inhibitor) to the wells.
 - Incubate to allow the probe to bind to the active site of the captured target protein.
- Washing:
 - Perform a series of stringent washes to remove any unbound **DIANA** probe. This step is critical for minimizing background signal.
- qPCR Analysis:

- The bound **DIANA** probe can be quantified in one of two ways:
 - Direct qPCR: The entire well can be subjected to qPCR by adding the PCR master mix directly to the well.
 - Elution qPCR: The bound probe can be eluted from the well and the eluate used as the template for the qPCR reaction.
- Run a standard qPCR protocol to amplify and quantify the amount of reporter DNA.
- The amount of amplified DNA is directly proportional to the amount of target protein in the sample.

Inhibitor Screening Workflow

A modified **DIANA** protocol can be used for high-throughput screening of small-molecule inhibitors, providing a powerful tool for drug discovery.^{[5][6]} This competitive assay measures the ability of test compounds to displace the **DIANA** probe from the target enzyme.



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DIANA workflow for inhibitor screening.

Detailed Protocol for Inhibitor Screening:

- Target Protein Immobilization:
 - The target protein is captured in the wells of a multiwell plate as described in the protein quantification protocol (steps 1 and 2).

- Competitive Binding:
 - A mixture of the **DIANA** probe at a fixed concentration and a test compound (potential inhibitor) at various concentrations is added to the wells containing the captured target protein.
 - The test compound and the **DIANA** probe compete for binding to the active site of the target protein.
- Incubation and Washing:
 - The plate is incubated to allow the binding competition to reach equilibrium.
 - The wells are then washed thoroughly to remove unbound probe and test compounds.
- qPCR Analysis:
 - The amount of **DIANA** probe that remains bound to the target protein is quantified by qPCR.
- Data Analysis:
 - A strong inhibitor will displace a significant amount of the **DIANA** probe, resulting in a lower qPCR signal.
 - By measuring the qPCR signal at different concentrations of the test compound, a dose-response curve can be generated, and the inhibition constant (K_i) or IC_{50} value can be determined.^[3]

Applications in Research and Drug Development

The exceptional sensitivity and versatility of **DIANA** make it a valuable tool in various research and development areas:

- Clinical Diagnostics: **DIANA** enables the detection of low-abundance protein biomarkers, such as onco-markers, in clinical samples, facilitating early disease diagnosis and monitoring.^[5]

- Drug Discovery: The technology is ideal for high-throughput screening of compound libraries to identify novel enzyme inhibitors.[6] It allows for the determination of true binding constants (Kd) and can be used for selectivity profiling of inhibitors against panels of proteins, such as kinases.[6]
- Basic Research: Researchers can use **DIANA** to quantify target proteins in experiments where conventional methods lack the required sensitivity.[5]

Conclusion

DIANA technology represents a significant advancement in protein detection and analysis. By ingeniously combining antibody-based capture with a DNA-linked inhibitor probe and qPCR amplification, it achieves unprecedented sensitivity and a wide dynamic range. Its straightforward, automatable workflow makes it suitable for a wide range of applications, from basic research to clinical diagnostics and high-throughput drug screening. For scientists and researchers seeking to push the boundaries of protein quantification, **DIANA** offers a powerful and reliable solution.

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References

1. DIANA assay [uochb.cz]
2. youtube.com [youtube.com]
3. DNA-linked Inhibitor Antibody Assay (DIANA) for sensitive and selective enzyme detection and inhibitor screening - PMC [pmc.ncbi.nlm.nih.gov]
4. DNA-linked Inhibitor Antibody Assay (DIANA) for sensitive and selective enzyme detection and inhibitor screening - PubMed [pubmed.ncbi.nlm.nih.gov]
5. DIANA: detection assay for diagnostics and drug discovery | EU-Japan [eu-japan.eu]
6. dianabiotech.com [dianabiotech.com]
7. researchgate.net [researchgate.net]

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